

(E)-Naringenin chalcone CAS number and chemical identifiers

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: (E)-Naringenin chalcone

Cat. No.: B150382

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(E)-Naringenin Chalcone: A Comprehensive Technical Guide

(E)-Naringenin chalcone, a naturally occurring flavonoid, has garnered significant scientific interest for its diverse pharmacological activities. This technical guide provides an in-depth overview of its chemical identity, physicochemical properties, biological activities, and underlying mechanisms of action, tailored for researchers, scientists, and drug development professionals.

Chemical Identifiers and Physicochemical Properties

(E)-Naringenin chalcone is systematically known as (E)-3-(4-hydroxyphenyl)-1-(2,4,6-trihydroxyphenyl)prop-2-en-1-one. It is also commonly referred to as 2',4,4',6'-tetrahydroxychalcone. The compound is characterized by the following identifiers:

Identifier	Value
CAS Number	73692-50-9 (for the (E)-isomer), 25515-46-2 (trans-isomer)
Molecular Formula	C ₁₅ H ₁₂ O ₅
Molecular Weight	272.25 g/mol
IUPAC Name	(E)-3-(4-hydroxyphenyl)-1-(2,4,6-trihydroxyphenyl)prop-2-en-1-one
InChI	InChI=1S/C15H12O5/c16-10-4-1-9(2-5-10)3-6-12(18)15-13(19)7-11(17)8-14(15)20/h1-8,16-17,19-20H/b6-3+
InChIKey	YQHMTWTPYORBCMF-ZZXKWWIFSA-N
Canonical SMILES	<chem>C1=CC(=CC=C1C=CC(=O)C2=C(C=C(C=C2O)O)O)O</chem>
Isomeric SMILES	<chem>C1=CC(=CC=C1/C=C/C(=O)C2=C(C=C(C=C2O)O)O)O</chem>

The physicochemical properties of **(E)-Naringenin chalcone** are summarized below, providing essential data for experimental design and formulation development.

Property	Value
Melting Point	173-174 °C
pKa (Predicted)	6.82 ± 0.40
Solubility	DMF: 15 mg/mL; DMSO: 10 mg/mL; Ethanol: 1 mg/mL; PBS (pH 7.2): Slightly soluble
Appearance	Light yellow to orange solid

Biological Activities and Quantitative Data

(E)-Naringenin chalcone exhibits a broad spectrum of biological activities, including anti-inflammatory, anti-allergic, anti-diabetic, and anti-cancer effects. The following table summarizes key quantitative data from various in vitro and in vivo studies.

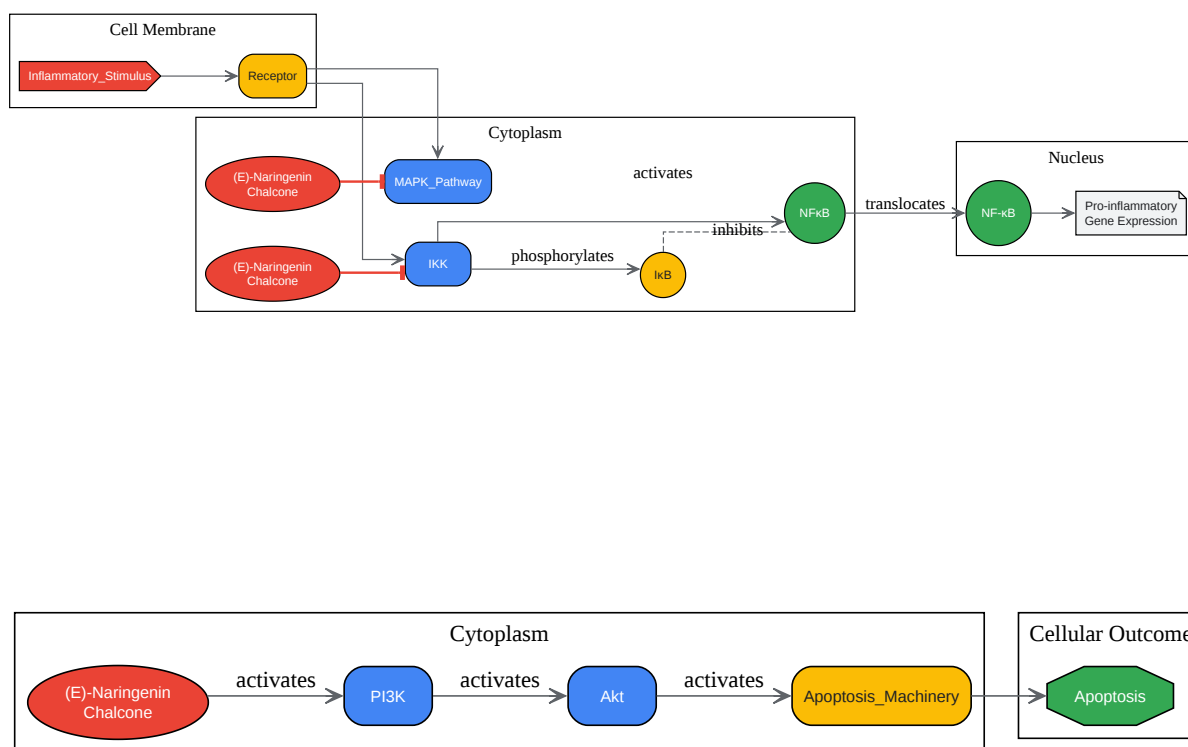
Biological Activity	Model System	Key Findings
Anti-inflammatory	TPA-induced ear edema in mice	Topical application of 2% naringenin chalcone reduced ear swelling.[1][2]
Arachidonic acid-induced ear edema in mice	More active against AA-induced inflammation than TPA-induced inflammation.[1][2]	
Anti-allergic	IgE-mediated passive cutaneous anaphylaxis in mice	Showed strong antiallergic activity after intravenous (0.02%) and topical (2%) administration.[1][2]
Anti-cancer	U87MG human glioblastoma cells	Induced apoptosis in a dose-dependent manner (0-100 μ M).
SENCAR mouse skin transformed (SST) cells	Inhibited proliferation with an IC50 of 92 μ g/ml.	
SENCAR mouse skin transformed tumor (SST-T) cells	Inhibited proliferation with an IC50 of 184 μ g/ml.	
Anti-diabetic	Diabetic mice model	Increased plasma adiponectin levels.

Signaling Pathways

(E)-Naringenin chalcone modulates several key signaling pathways implicated in inflammation and cancer. Its mechanism of action often involves the regulation of protein kinases and transcription factors that control cellular processes like proliferation, apoptosis, and the inflammatory response.

Anti-inflammatory Signaling

(E)-Naringenin chalcone exerts its anti-inflammatory effects by inhibiting the MAPK and NF- κ B signaling pathways. Upon inflammatory stimuli, these pathways are typically activated, leading to the production of pro-inflammatory mediators. **(E)-Naringenin chalcone** can interfere with this cascade, reducing the inflammatory response.



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- To cite this document: BenchChem. [(E)-Naringenin chalcone CAS number and chemical identifiers]. BenchChem, [2025]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b150382#e-naringenin-chalcone-cas-number-and-chemical-identifiers>]

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